

# Triphenylgermanium Chloride: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Triphenylgermanium chloride*

Cat. No.: B158819

[Get Quote](#)

CAS Number: 1626-24-0 Molecular Weight: 339.40 g/mol

This technical guide provides an in-depth overview of **triphenylgermanium chloride**, a significant organogermanium compound with applications in synthetic chemistry, materials science, and burgeoning potential in pharmaceutical development. This document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its properties, synthesis, and biological relevance.

## Physicochemical Properties and Identification

**Triphenylgermanium chloride** is a white crystalline solid that is sensitive to moisture.<sup>[1]</sup> It is soluble in various organic solvents. Key identifying and physical properties are summarized in the table below.

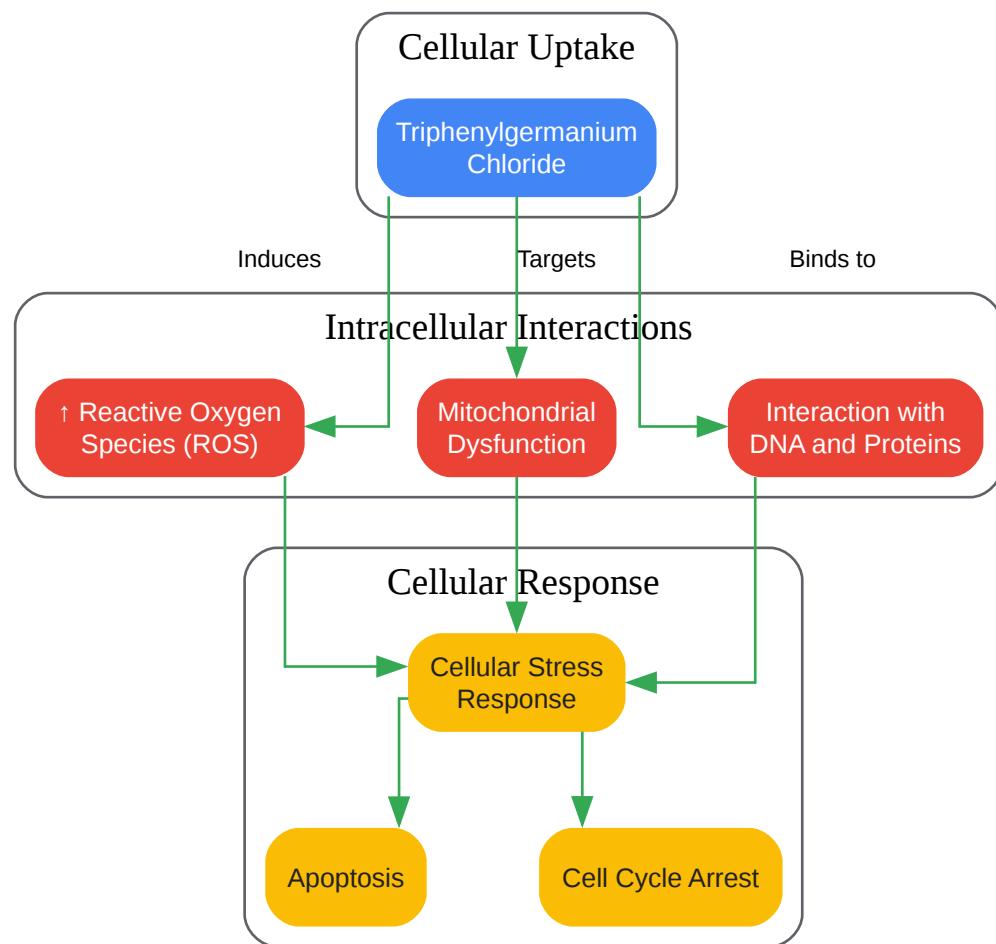
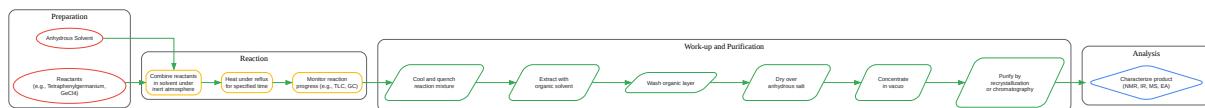
| Property          | Value   | Reference                               |
|-------------------|---|---|
| CAS Number        | 1626-24-0   |   |
| Molecular Formula | C <sub>18</sub> H <sub>15</sub> ClGe  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 339.40 g/mol  |   |
| Appearance        | White crystalline solid   | <a href="#">[1]</a> <a href="#">[3]</a> |
| Melting Point     | 114-115 °C  | <a href="#">[1]</a>                     |
| Boiling Point     | 285 °C at 12 mmHg   | <a href="#">[1]</a>                     |
| Density           | 1.166 g/cm <sup>3</sup>   | <a href="#">[1]</a>                     |
| InChI             | InChI=1S/C18H15ClGe/c19-20(16-10-4-1-5-11-16,17-12-6-2-7-13-17)18-14-8-3-9-15-18/h1-15H |   |
| SMILES            | Cl--INVALID-LINK--(c2ccccc2)c3cccc3   |   |
| Synonyms          | Chlorotriphenylgermane,<br>Triphenylchlorogermane,<br>Triphenylgermyl chloride          | <a href="#">[1]</a>                     |

## Synthesis and Reactivity

While a detailed, step-by-step experimental protocol for the synthesis of **triphenylgermanium chloride** is not readily available in publicly accessible literature, a common method involves the redistribution reaction of tetraphenylgermanium with germanium(IV) chloride.

A representative experimental workflow for the synthesis of a related organogermanium compound is provided below to illustrate the general laboratory procedures that would be involved.

## Representative Experimental Workflow: Synthesis of an Organogermanium Compound

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. TRIPHENYLGEMANIUM CHLORIDE CAS#: 1626-24-0 [amp.chemicalbook.com]
- 2. Germane, chlorotriphenyl- | C18H15ClGe | CID 74197 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. strem.com [strem.com]
- To cite this document: BenchChem. [Triphenylgermanium Chloride: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158819#cas-number-and-molecular-weight-of-triphenylgermanium-chloride]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)